

Standard Operating Procedure: Safe Disposal of H-PHE-LEU-SER-TYR-LYS-OH

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Compound of Interest

Compound Name: H-PHE-LEU-SER-TYR-LYS-OH

CAS No.: 147139-72-8

Cat. No.: B1148999

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Executive Summary & Substance Profile

H-PHE-LEU-SER-TYR-LYS-OH (Phe-Leu-Ser-Tyr-Lys) is a synthetic pentapeptide often utilized as a kinase substrate or signaling fragment in drug development assays.^[1] While individual amino acids are generally non-hazardous, synthetic peptides must be treated with Universal Precautions due to potential (often uncharacterized) biological activity and regulatory restrictions on nitrogenous waste.^[1]

This guide moves beyond simple "trash" instructions. It establishes a self-validating disposal workflow designed to protect laboratory personnel, ensure EPA/RCRA compliance, and maintain scientific integrity by preventing cross-contamination.^[1]

Physicochemical Profile

Property	Detail
Sequence	Phenylalanine-Leucine-Serine-Tyrosine-Lysine
Physical State	Lyophilized Powder (White/Off-White)
Solubility	Water soluble (moderate); often requires buffer adjustment
Hazard Class	Not Regulated (Standard GHS: Irritant H315/H319)
RCRA Status	Non-listed (Treat as Hazardous Chemical Waste)

Risk Assessment & The "Why" Behind the Protocol

Expert Insight: Many researchers mistakenly dispose of short peptides down the sink because they are "just amino acids."[\[1\]](#) This is a critical error.

- **Regulatory Risk:** Local environmental agencies strictly prohibit discharging chemical reagents into public waterworks.
- **Bio-Accumulation:** Peptides act as nutrient sources (nitrogen/carbon) that can disrupt local water ecosystems (eutrophication).[\[1\]](#)
- **Unknown Bioactivity:** As a research-grade material, the full toxicological profile (LD50) is often not established. We operate under the Precautionary Principle: treat it as if it is bioactive until proven otherwise.[\[1\]](#)

Personal Protective Equipment (PPE) Matrix

Before initiating any disposal procedure, the following PPE is mandatory to prevent dermal absorption and inhalation of lyophilized dust.

PPE Item	Specification	Rationale
Gloves	Nitrile (Min 0.11mm thickness)	Prevents contact with peptide and solvent carriers (e.g., DMSO).[1]
Eye Protection	ANSI Z87.1 Safety Goggles	Protects against dust aerosolization and liquid splashes.
Respiratory	N95 or Fume Hood	Critical: Lyophilized peptides are easily aerosolized.[2] Inhalation can trigger sensitization.[1][3]
Clothing	Lab Coat (Buttoned), Long Pants	Standard barrier protection.[1]

Detailed Disposal Protocols

Scenario A: Disposal of Solid Waste (Lyophilized Powder & Vials)

Applies to: Expired vials, contaminated weigh boats, pipette tips, and dry spills.[1]

- Segregation: Do not mix with general trash or biohazard waste (unless contaminated with infectious agents).[1]
- Primary Containment:
 - Cap the original vial tightly.[1]
 - Place the vial and any contaminated solids (weigh paper, gloves) into a clear, sealable secondary bag (e.g., Ziploc).[1]
- Labeling: Affix a hazardous waste tag.
 - Constituents: "Synthetic Peptide (Phe-Leu-Ser-Tyr-Lys) - Solid." [1]
 - Hazard Checkbox: "Irritant" / "Toxic" (Precautionary).[1]

- Final Receptacle: Deposit into the Solid Chemical Waste Drum (usually white or yellow barrel).
 - Note: If the peptide was used with viral vectors, it must go to the Red Biohazard Bin for autoclaving.[1]

Scenario B: Disposal of Liquid Waste (Stock Solutions & HPLC Effluent)

Applies to: Peptide dissolved in water, DMSO, Acetonitrile, or buffers.[1]

- Characterize the Solvent: The disposal stream depends on the solvent, not just the peptide. [1]
- Stream Selection:
 - Aqueous Stream: If dissolved in PBS/Water (pH 5-9).
 - Organic Stream: If dissolved in >10% DMSO, Methanol, or Acetonitrile.
- Collection: Pour into the appropriate HDPE Waste Carboy (Safety Can).
 - Crucial Step: Leave 10% headspace in the carboy to prevent over-pressurization.[1]
- Log Entry: Immediately record the volume and concentration on the carboy's hang-tag. This is the self-validating step—if the tag doesn't match the volume, the waste contractor may reject the pickup.

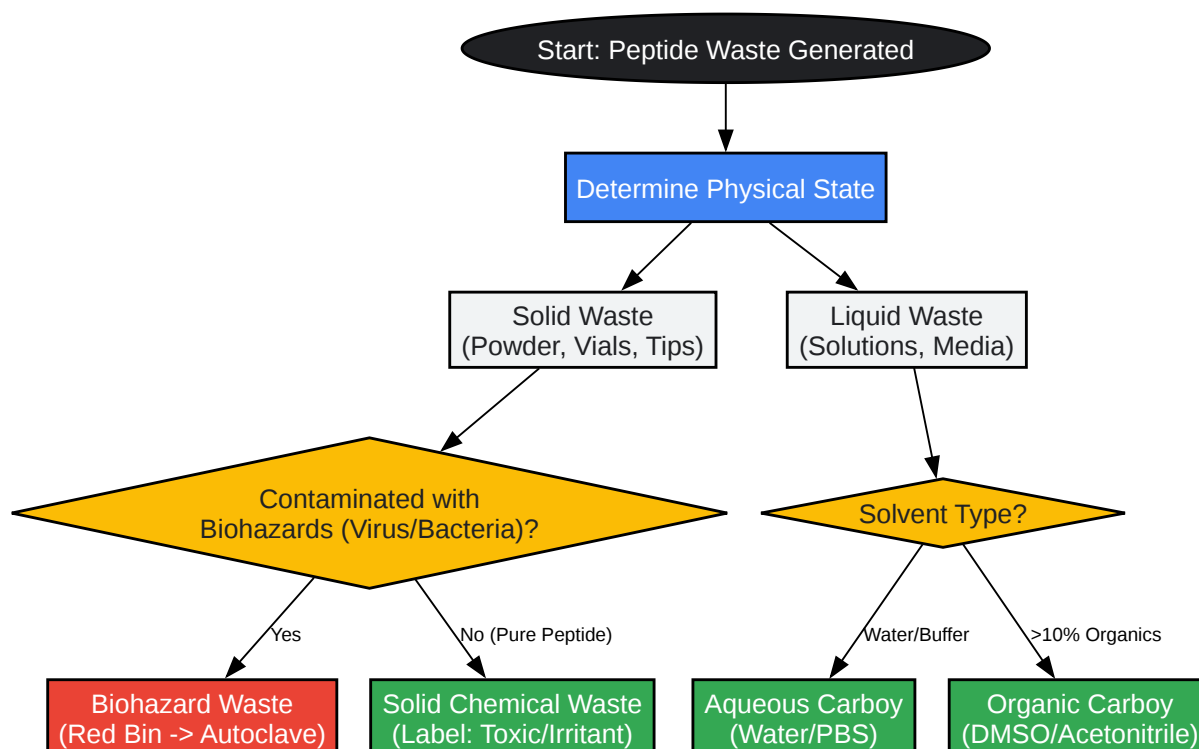
Scenario C: Spill Cleanup (Emergency Procedure)

- Isolate: Alert nearby personnel. Mark the area.
- PPE Up: Don double nitrile gloves and N95 mask.
- Containment:
 - Solid Spill: Cover with wet paper towels (to prevent dust) and wipe up.[1]
 - Liquid Spill: Cover with absorbent pads or vermiculite.[1]

- Decontamination: Wipe the surface with 10% Bleach solution followed by 70% Ethanol.[1]
The bleach oxidizes peptide bonds, breaking down the primary structure.
- Disposal: Place all cleanup materials into a sealed bag and treat as Solid Chemical Waste.

Visualizing the Decision Logic

The following diagram illustrates the decision matrix for disposing of **H-PHE-LEU-SER-TYR-LYS-OH**.



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Figure 1: Decision tree for compliant segregation of peptide waste streams.

References & Authority

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